Application Notes and Protocols for 3-Iodophenylacetic Acid Stock Solution Preparation

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Compound of Interest	
Compound Name:	*3-Iodophenylacetic acid*
CAS No.:	*1878-69-9*
Cat. No.:	*B158595*

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Introduction

3-Iodophenylacetic acid (3-IPA) is a halogenated derivative of phenylacetic acid (PAA). PAA and its derivatives are gaining interest in various research fields due to their diverse biological activities. While PAA is a known plant auxin, its derivatives are being investigated for antimicrobial properties and as modulators of cellular signaling pathways. In bacteria, the phenylacetic acid catabolic pathway is crucial for the degradation of aromatic compounds and has been linked to stress response and virulence. These application notes provide detailed protocols for the preparation of **3-Iodophenylacetic acid** stock solutions for experimental use.

Physicochemical Properties and Storage

Proper handling and storage of **3-Iodophenylacetic acid** are essential to maintain its integrity for experimental use.

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Property	Value	Reference
CAS Number	1878-69-9	[1][2]
Molecular Formula	$C_8H_7IO_2$	[2][3]
Molecular Weight	262.04 g/mol	
Appearance	White to light yellow crystalline powder	[2]
Melting Point	127-131 °C	[1]
Storage	Store at 4°C in a dry, dark place.	[4]

Solubility Data

The solubility of **3-Iodophenylacetic acid** can vary depending on the solvent and temperature. The following table provides guidance on solubility in common laboratory solvents.

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Solvent	Concentration	Notes
Dimethyl Sulfoxide (DMSO)	Estimated ~1 mg/mL	Based on the solubility of the structurally similar compound 3-Hydroxyphenylacetic acid. Sonication may be required for complete dissolution.
Ethanol	Estimated ~1 mg/mL	Based on the solubility of the structurally similar compound 3-Hydroxyphenylacetic acid.
Aqueous NaOH (1 M)	Soluble	A related compound, 2-(3-iodophenyl)acetonitrile, is dissolved in 1.0 M aqueous sodium hydroxide solution during the synthesis of 3-Iodophenylacetic acid.[5] This suggests that 3-Iodophenylacetic acid is likely soluble in a basic aqueous solution.
Water	Sparingly soluble	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **3-Iodophenylacetic acid** in DMSO.

Materials:

- **3-Iodophenylacetic acid** (MW: 262.04 g/mol)
- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes or amber glass vials

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- Analytical balance
- Vortex mixer
- Sonicator (optional)

Procedure:

- Weighing the Compound: Accurately weigh out 2.62 mg of **3-Iodophenylacetic acid** using an analytical balance.
- Dissolving in DMSO: Add the weighed **3-Iodophenylacetic acid** to a sterile microcentrifuge tube or amber glass vial. Add 1 mL of anhydrous DMSO to the tube.
- Mixing: Vortex the solution thoroughly for 1-2 minutes to aid dissolution. If the compound does not fully dissolve, sonicate the solution for 5-10 minutes in a water bath sonicator.
- Storage: Once completely dissolved, store the 10 mM stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles. Ensure the storage vials are tightly sealed and protected from light.

Protocol 2: Preparation of a 1 mg/mL Stock Solution in Ethanol

This protocol details the preparation of a 1 mg/mL stock solution of **3-Iodophenylacetic acid** in ethanol.

Materials:

- **3-Iodophenylacetic acid**
- Ethanol (200 proof, absolute)
- Sterile conical tubes or glass vials
- Analytical balance
- Pipettes

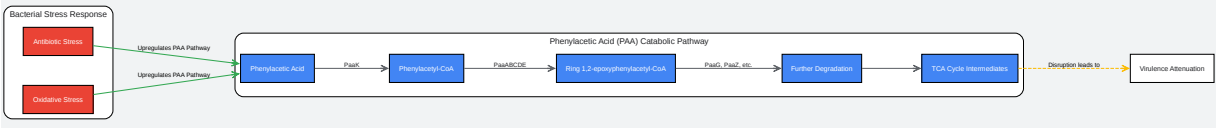
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Procedure:

- Weighing: Weigh out 1 mg of **3-Iodophenylacetic acid**.
- Dissolving: Transfer the weighed compound to a sterile tube and add 1 mL of absolute ethanol.
- Mixing: Cap the tube and vortex until the solid is completely dissolved.
- Storage: Store the solution at -20°C, protected from light.

Visualization of a Relevant Biological Pathway

The following diagram illustrates the bacterial phenylacetic acid (PAA) catabolic pathway, which is involved in the degradation of PAA and has been shown to play a role in the bacterial response to antibiotic and oxidative stress.[6][7]



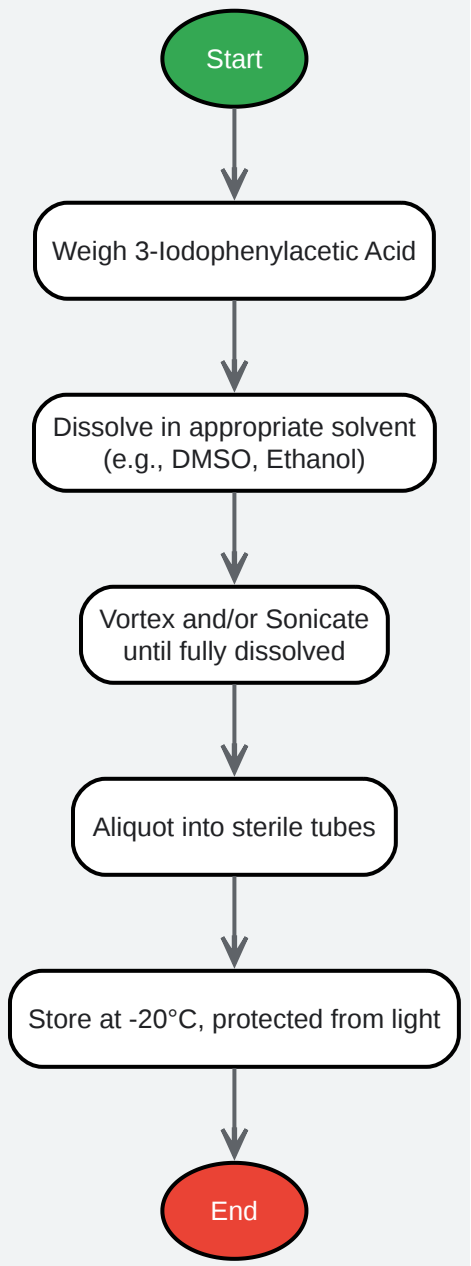
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Bacterial PAA catabolic pathway and its role in stress response.

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the general workflow for preparing a stock solution of **3-Iodophenylacetic acid**.

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Workflow for preparing **3-Iodophenylacetic acid** stock solution.

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